

YD23's impact on cell cycle and cell growth regulatory genes

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An In-depth Technical Guide on the Impact of Cdc23 on Cell Cycle and Cell Growth Regulatory Genes

Disclaimer: Initial searches for "YD23" did not yield a specific gene or protein with established roles in cell cycle regulation. However, the search results strongly suggest that the intended subject of inquiry is Cdc23 (Cell Division Cycle 23), a well-characterized protein central to cell cycle control. This guide will, therefore, focus on the functions and regulatory impact of Cdc23.

Introduction

Cell division cycle 23 (Cdc23), also known as Anaphase-Promoting Complex subunit 8 (ANAPC8), is a core component of the Anaphase-Promoting Complex/Cyclosome (APC/C), a crucial E3 ubiquitin ligase that governs the progression of the cell cycle. The APC/C ensures the timely degradation of key regulatory proteins, thereby orchestrating the transitions between different phases of the cell cycle, most notably the transition from metaphase to anaphase and the exit from mitosis. Dysregulation of Cdc23 and the APC/C is frequently implicated in tumorigenesis, making it a significant area of research for drug development professionals. This guide provides a comprehensive overview of Cdc23's mechanism of action, its impact on cell cycle and cell growth regulatory genes, quantitative data from relevant studies, and detailed experimental protocols.

The Role of Cdc23 in the Anaphase-Promoting Complex/Cyclosome (APC/C)







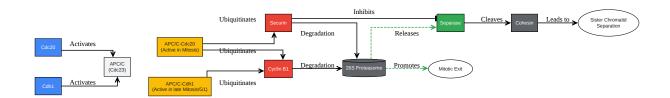
Cdc23 is one of the several subunits characterized by tetratricopeptide repeats (TPR), which are crucial for protein-protein interactions within the APC/C.[1] These TPR subunits, including Cdc23, form a scaffold that facilitates the interaction of the APC/C with its co-activators and substrates.[2] The primary function of the APC/C is to catalyze the attachment of ubiquitin chains to its target proteins, marking them for degradation by the 26S proteasome.[2] This proteolytic activity is essential for the irreversible progression of the cell cycle.

The activity of the APC/C is tightly regulated and depends on its association with one of two coactivators: Cdc20 in early mitosis and Cdh1 in late mitosis and G1 phase. Cdc23 plays a role in mediating the binding of these co-activators to the APC/C core.

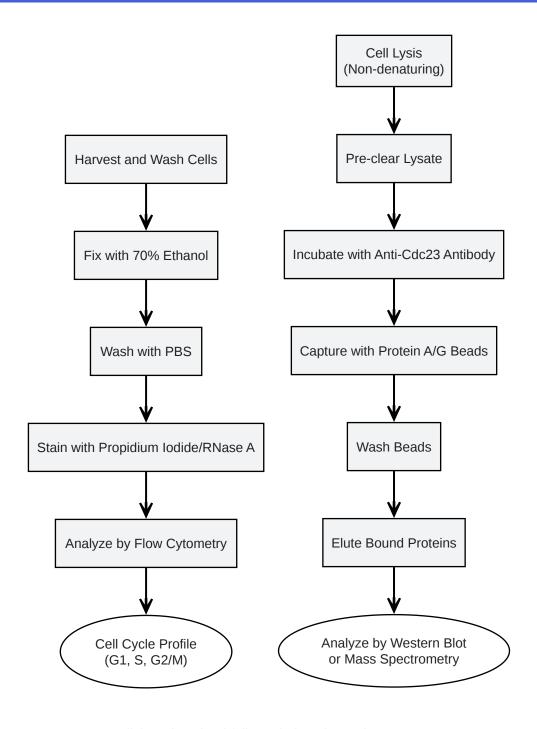
APC/C-Mediated Signaling Pathway

The APC/C, with Cdc23 as a core component, regulates the cell cycle through the ubiquitination and subsequent degradation of key cell cycle proteins. This process is fundamental for the metaphase-to-anaphase transition and mitotic exit.









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